

Physical and chemical properties of 4-(Trimethylsilyl)morpholine

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Compound of Interest

Compound Name: *4-(Trimethylsilyl)morpholine*

Cat. No.: B079675

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An In-depth Technical Guide to 4-(Trimethylsilyl)morpholine

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Trimethylsilyl)morpholine (TMSM) is a versatile organosilicon compound that serves as a valuable reagent in organic synthesis. Its unique molecular structure, combining the reactivity of a silylated amine with the structural features of a morpholine ring, makes it a significant tool in various chemical transformations. This guide provides a comprehensive overview of its physical and chemical properties, spectral data, synthesis, and key applications, with a focus on its relevance to research and drug development.

Physical and Chemical Properties

4-(Trimethylsilyl)morpholine is a clear, colorless to pale yellow liquid at room temperature.[1] It is known to react slowly with moisture.[1] The key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	13368-42-8	[1] [2]
Molecular Formula	C ₇ H ₁₇ NOSi	[1] [2]
Molecular Weight	159.30 g/mol	[1] [2]
Appearance	Clear colorless to pale yellow liquid	[1] [3]
Boiling Point	160 °C (lit.)	[1] [2]
103-104 °C / 25 mmHg (lit.)	[2]	
Melting Point	<0 °C	[1]
Density	0.897 g/mL at 25 °C (lit.)	[1] [2]
Refractive Index (n _{20/D})	1.441 (lit.)	[1] [2]
Flash Point	29 °C (84.2 °F) - closed cup	[2]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[1]

Spectral Data

¹H NMR Spectroscopy

The ¹H NMR spectrum of **4-(trimethylsilyl)morpholine** provides distinct signals corresponding to the protons of the trimethylsilyl group and the morpholine ring.

Assignment	Chemical Shift (ppm)
-Si(CH ₃) ₃	~0.04
-N-CH ₂ - (morpholine)	~2.83
-O-CH ₂ - (morpholine)	~3.55

Note: Chemical shifts are approximate and may vary slightly depending on the solvent and experimental conditions.

Mass Spectrometry

The mass spectrum of **4-(trimethylsilyl)morpholine** shows a molecular ion peak $[M]^+$ at m/z 159, consistent with its molecular weight.

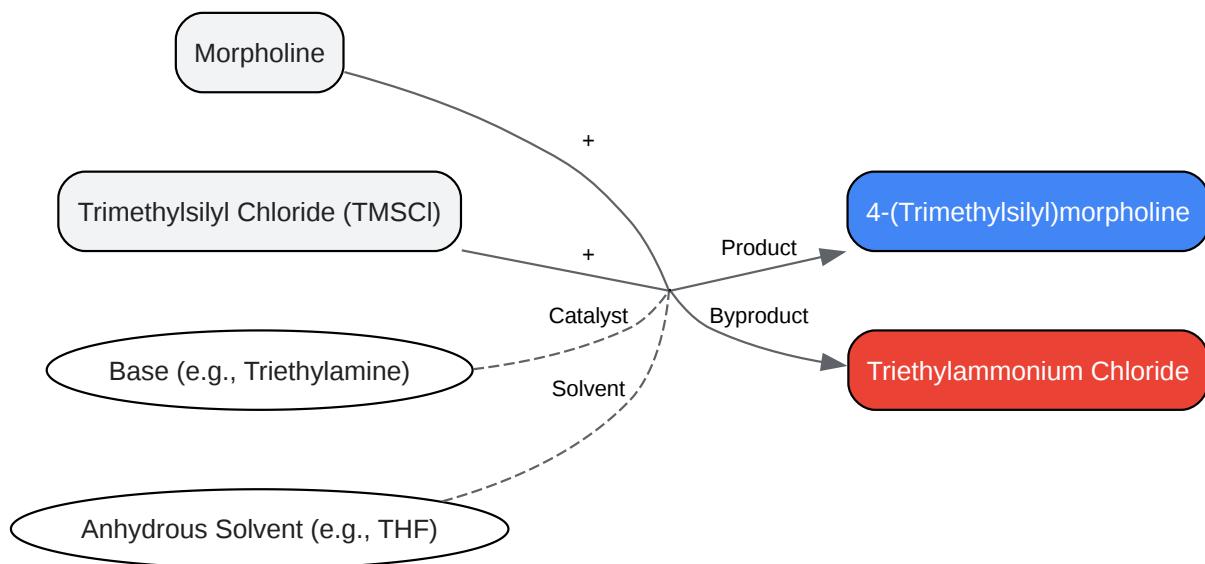
Infrared (IR) Spectroscopy

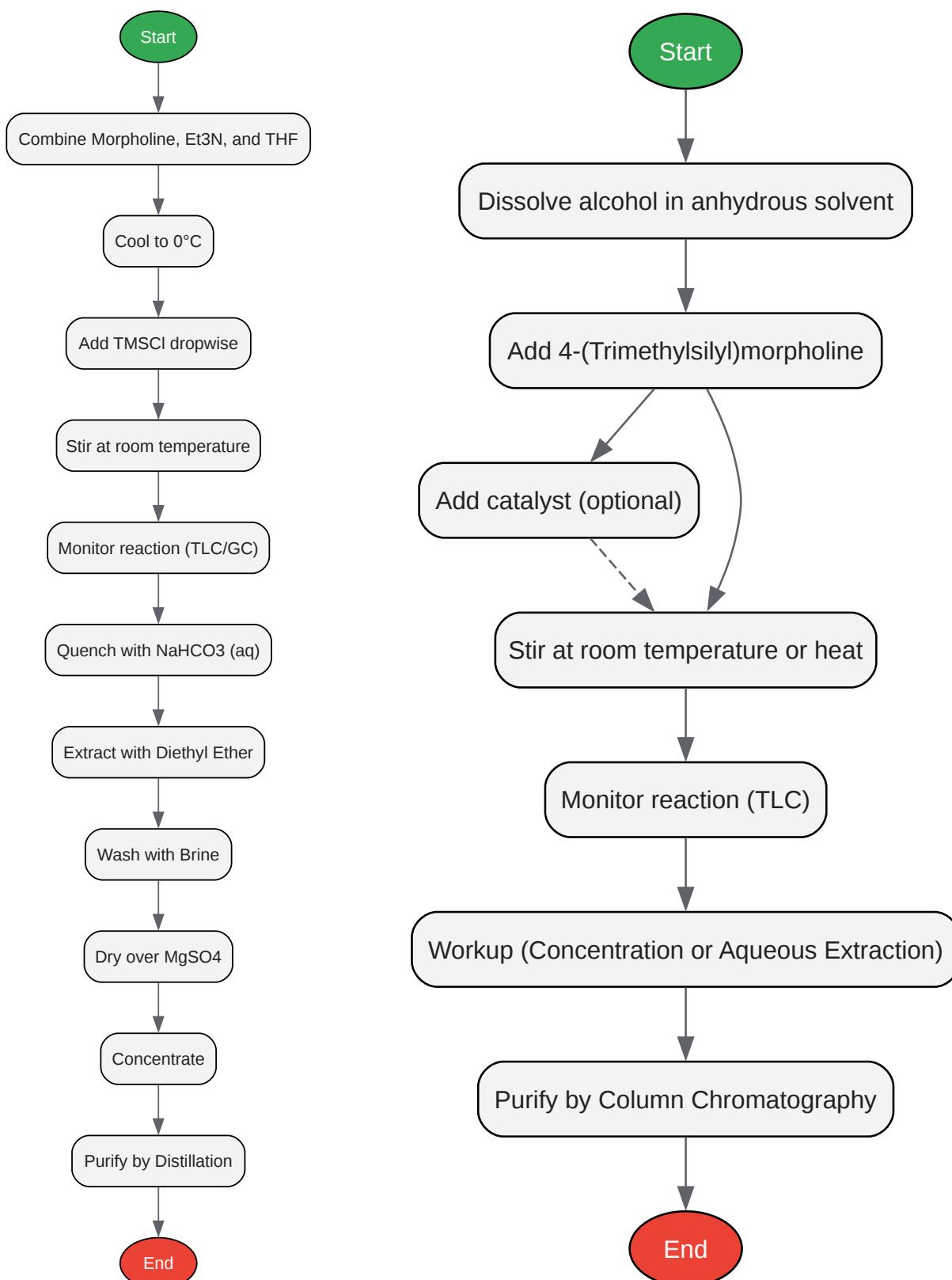
The IR spectrum of **4-(trimethylsilyl)morpholine** exhibits characteristic absorption bands corresponding to its functional groups. Key peaks include those for C-H, C-N, C-O, and Si-C bond vibrations.

Synthesis and Reactivity

Synthesis

4-(Trimethylsilyl)morpholine is typically synthesized by the reaction of morpholine with a trimethylsilylating agent, most commonly trimethylsilyl chloride (TMSCl), in the presence of a base to neutralize the hydrochloric acid byproduct.



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